

An In-depth Technical Guide to Cinnzeylanol (CAS: 62394-04-1)

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Compound of Interest

Compound Name: Cinnzeylanol

Cat. No.: B15590407

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Abstract

Cinnzeylanol, a pentacyclic diterpene isolated from the bark of *Cinnamomum zeylanicum*, presents significant potential in the development of novel insecticides. With a CAS number of 62394-04-1, this natural compound has demonstrated potent biological activity, particularly in the disruption of insect growth and development. This technical guide provides a comprehensive overview of the available research on **Cinnzeylanol**, focusing on its chemical properties, biological activity with a focus on its insecticidal effects, and the underlying mechanisms of action. Detailed experimental protocols, quantitative data, and visual representations of experimental workflows are included to facilitate further research and development.

Chemical and Physical Properties

Cinnzeylanol is a complex diterpenoid with the molecular formula $C_{20}H_{32}O_7$ and a molecular weight of 384.47 g/mol. Its structure was elucidated through X-ray analysis and chemical reactions.

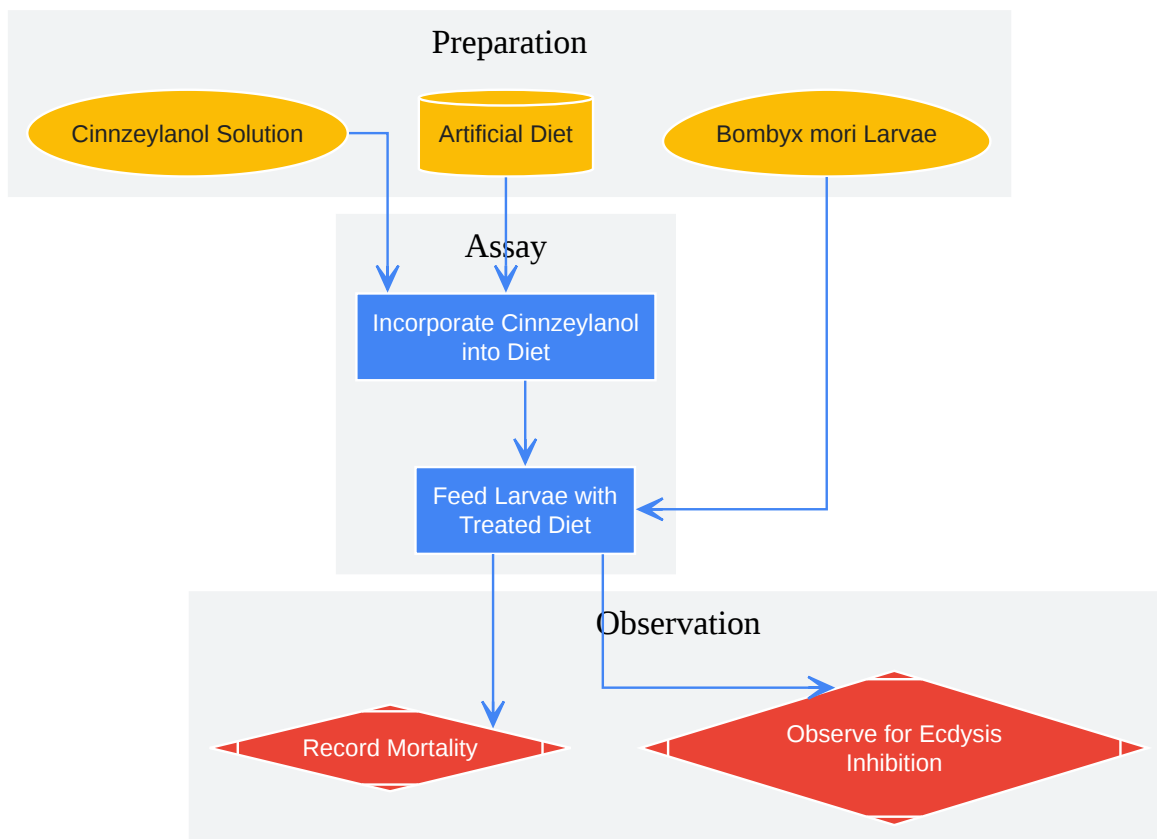
Property	Value	Reference
CAS Number	62394-04-1	General chemical databases
Molecular Formula	C ₂₀ H ₃₂ O ₇	Isogai et al., 1977
Molecular Weight	384.47 g/mol	General chemical databases
Appearance	Not specified in available literature	
Solubility	Not specified in available literature	

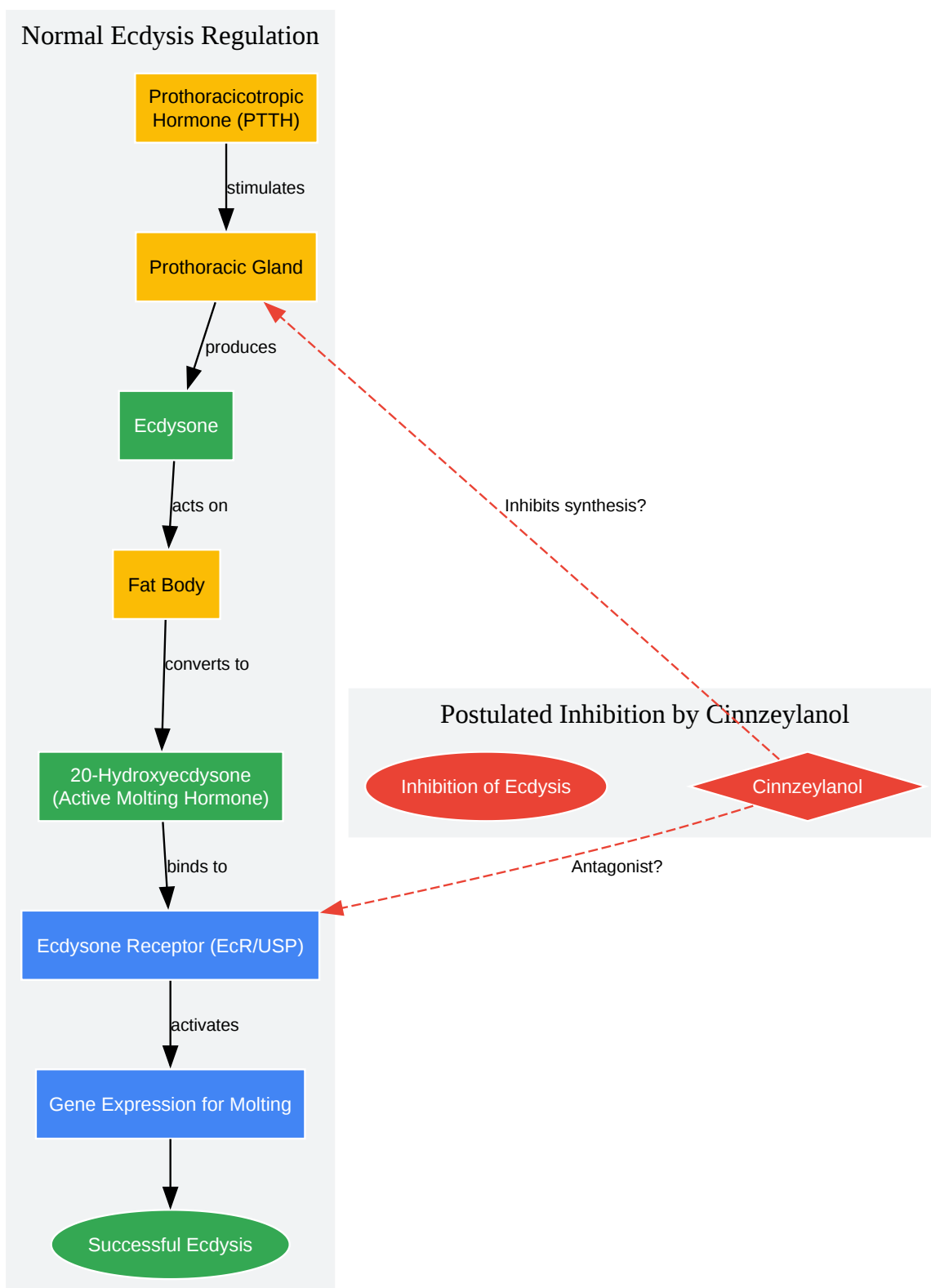
Isolation and Purification

Cinnzeylanol is naturally present in the bark of *Cinnamomum zeylanicum*. The isolation process, as described in the foundational study by Isogai et al. (1977), involves the extraction of the dried bark followed by a series of chromatographic separations to yield the pure compound.

Experimental Protocol: Isolation of Cinnzeylanol

- **Extraction:** The detailed protocol for the initial extraction of **Cinnzeylanol** from *Cinnamomum zeylanicum* bark is not fully available in the reviewed literature. Typically, this would involve maceration or Soxhlet extraction of the ground bark with an organic solvent like methanol or ethanol.
- **Fractionation:** The crude extract is then subjected to column chromatography over silica gel, eluting with a gradient of solvents (e.g., hexane-ethyl acetate or chloroform-methanol) to separate fractions based on polarity.
- **Purification:** Fractions containing **Cinnzeylanol**, identified by thin-layer chromatography (TLC), are combined and further purified by repeated column chromatography or preparative high-performance liquid chromatography (HPLC) to yield pure **Cinnzeylanol**.





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